

Application Notes & Protocols: CAY10654 in Immunology Research

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Compound of Interest

Compound Name: CAY10654

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A Guide to Investigating Immunometabolism and Epigenetics through Selective ACSS2 Inhibition

Introduction: The Metabolic-Epigenetic Axis in Immunity

The field of immunometabolism has unveiled the profound extent to which cellular metabolic pathways govern immune cell function, differentiation, and fate. Immune cells undergo dynamic metabolic reprogramming to meet the bioenergetic and biosynthetic demands of activation, proliferation, and effector functions. A central metabolite in this nexus is Acetyl-CoA, which serves not only as a critical hub for the Krebs cycle and lipid synthesis but also as the sole acetyl-group donor for post-translational modifications, most notably histone acetylation.^{[1][2]} This directly links the metabolic state of a cell to its epigenetic landscape and gene expression programs.

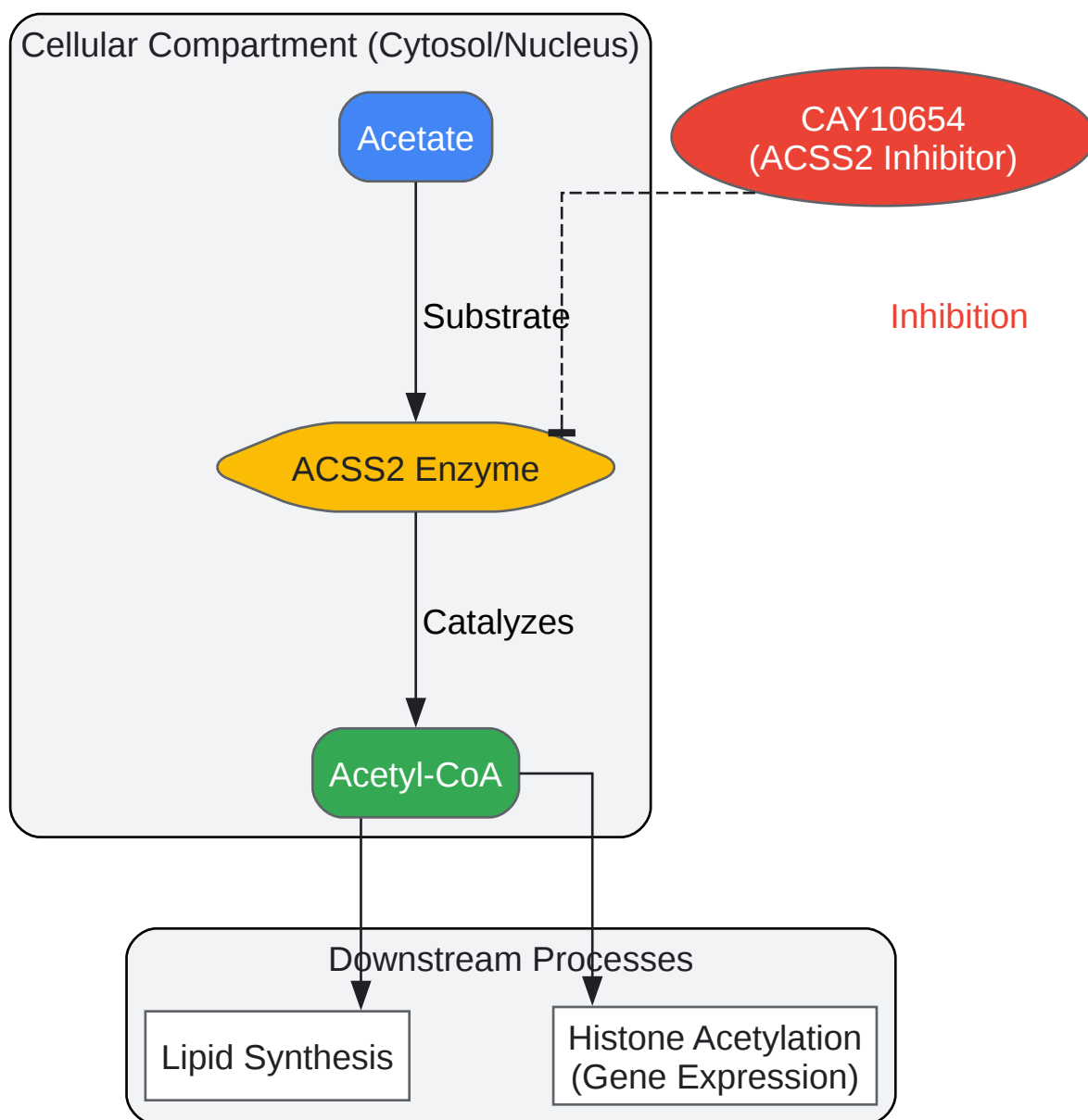
Acetyl-CoA Synthetase 2 (ACSS2) is a key enzyme that generates Acetyl-CoA from acetate, a short-chain fatty acid, within the cytoplasm and nucleus.^{[3][4]} This pathway becomes particularly crucial for cell survival and function under conditions of metabolic stress, such as

hypoxia or glucose restriction, which are characteristic of tumor microenvironments and sites of inflammation.[3][5]

CAY10654 is a potent and selective small molecule inhibitor of ACSS2. Its utility in immunology research stems from its ability to precisely probe the functional consequences of limiting this specific pathway of Acetyl-CoA generation. By using **CAY10654**, researchers can dissect the role of acetate metabolism in a variety of immune processes, from T-cell activation to macrophage polarization, and explore its therapeutic potential in immuno-oncology and autoimmune diseases.[6][7]

Mechanism of Action: CAY10654

CAY10654 functions by targeting the enzymatic activity of ACSS2, thereby preventing the ligation of acetate with Coenzyme A to form Acetyl-CoA.[2] This inhibition curtails the pool of nucleocytosolic Acetyl-CoA derived from acetate, impacting downstream biological processes that are dependent on this metabolite pool.



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Caption: Experimental workflow for an in vitro T-cell function assay.

Materials:

- Isolated human or murine T-cells (or PBMCs)
- Complete RPMI-1640 medium (with 10% FBS, Pen/Strep) [8]* Glucose-free RPMI-1640 medium

- T-cell activation reagents (e.g., anti-CD3/CD28 beads or plate-bound antibodies)
- **CAY10654** stock solution (10 mM in DMSO)
- DMSO (Vehicle control)
- 96-well cell culture plates

Procedure:

- Cell Preparation: Isolate T-cells or PBMCs from blood or spleen using standard methods (e.g., density gradient centrifugation, magnetic bead selection).
- Media Preparation: Prepare two types of media:
 - Normal Glucose: Standard complete RPMI-1640.
 - Low Glucose: Prepare complete RPMI using glucose-free base, supplemented with a low level of glucose (e.g., 0.5-1 mM) to mimic a restrictive environment.
- Cell Seeding: Seed cells at a density of $1-2 \times 10^5$ cells/well in a 96-well plate.
- Treatment:
 - Prepare serial dilutions of **CAY10654** in the appropriate medium. A common starting range is 0, 1, 5, 10, and 20 μ M.
 - Add the **CAY10654** dilutions or an equivalent volume of DMSO (vehicle) to the wells.
 - Causality Insight: Pre-incubating cells with the inhibitor for 1-2 hours before stimulation ensures the target (ACSS2) is inhibited when the activation process begins.
- Stimulation: Add T-cell activation reagents to the wells according to the manufacturer's protocol.
- Incubation: Culture the plates for 24-72 hours at 37°C, 5% CO₂.
- Endpoint Analysis:

- Cytokine Production: Harvest the culture supernatant. Analyze the concentration of key cytokines like IFN- γ and IL-2 using ELISA or a multiplex bead array.
- Proliferation: If proliferation is the endpoint (typically at 72 hours), use methods like CFSE dye dilution analysis by flow cytometry or a BrdU incorporation assay.
- Activation Markers: At 24 hours, harvest cells and stain for surface markers of activation (e.g., CD69, CD25) for analysis by flow cytometry.

Protocol 2: Analysis of Histone Acetylation by Western Blot

This protocol determines if ACSS2 inhibition by **CAY10654** leads to a global or specific reduction in histone acetylation.

Materials:

- Immune cells of interest (e.g., macrophages, T-cells)
- **CAY10654** and DMSO
- Cell lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Reagents for SDS-PAGE and Western blotting
- Primary antibodies: anti-acetyl-Histone H3 (Ac-H3), anti-acetyl-Histone H4 (Ac-H4), anti-total Histone H3, anti- β -actin (loading controls).

Procedure:

- Cell Culture and Treatment: Culture your cells of interest (e.g., 2×10^6 cells in a 6-well plate). Treat with the desired concentrations of **CAY10654** or vehicle for a specified time (e.g., 6-24 hours).
- Cell Lysis:
 - Wash cells with cold PBS and lyse them directly in the plate with ice-cold lysis buffer.

- Alternatively, for histone analysis, perform an acid extraction to enrich for histone proteins.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA or Bradford assay.
- Western Blotting:
 - Load equal amounts of protein per lane on an SDS-PAGE gel.
 - Transfer proteins to a PVDF or nitrocellulose membrane.
 - Block the membrane (e.g., with 5% BSA or non-fat milk in TBST).
 - Incubate with primary antibodies overnight at 4°C. Use antibodies against specific acetylation marks (e.g., Ac-H3K9, Ac-H3K27) or pan-acetylation antibodies.
 - Self-Validation Insight: Probing for total Histone H3 is a critical control to ensure that observed changes in acetylation are not due to changes in total histone levels. β -actin serves as a cytoplasmic loading control.
 - Wash and incubate with the appropriate HRP-conjugated secondary antibody. . Develop the blot using an ECL substrate and image the results.
- Analysis: Quantify band intensity using software like ImageJ. Normalize the acetyl-histone signal to the total histone or loading control signal.

Protocol 3: In Vivo Murine Model of Inflammation

This protocol outlines a general approach to test the efficacy of **CAY10654** in a dextran sulfate sodium (DSS)-induced colitis model, a common model for inflammatory bowel disease. [9]

Materials:

- C57BL/6 mice (8-10 weeks old)
- Dextran sulfate sodium (DSS)
- **CAY10654**

- A suitable vehicle for in vivo administration (e.g., 0.5% carboxymethylcellulose with 0.1% Tween-80)

Procedure:

- Acclimatization and Grouping: Acclimatize mice for one week. Divide them into groups (n=5-8 per group):
 - Group 1: Healthy Control (normal drinking water, vehicle treatment)
 - Group 2: DSS Control (DSS in water, vehicle treatment)
 - Group 3: DSS + **CAY10654** (DSS in water, **CAY10654** treatment)
- Induction of Colitis: Administer DSS (typically 2-3%) in the drinking water for 5-7 days.
- Drug Administration: Administer **CAY10654** or vehicle daily via a suitable route (e.g., oral gavage or intraperitoneal injection). The dose must be determined from prior pharmacokinetic/pharmacodynamic studies.
- Monitoring: Monitor mice daily for:
 - Body weight loss
 - Stool consistency
 - Presence of blood in feces (Hemoccult test)
 - Calculate a Disease Activity Index (DAI) score based on these parameters.
- Termination and Endpoint Analysis:
 - At the end of the study (e.g., day 7 or 8), euthanize the mice.
 - Measure colon length (shortening is a sign of inflammation).
 - Collect colon tissue for histological analysis (H&E staining) to score inflammation and tissue damage.

- Isolate cells from the spleen or mesenteric lymph nodes to analyze immune cell populations by flow cytometry.
- Homogenize colon tissue to measure levels of pro-inflammatory cytokines (e.g., IL-6, TNF- α , IL-1 β) by ELISA or qPCR. [\[10\]](#)[\[11\]](#)

Conclusion

CAY10654 is a powerful chemical probe for dissecting the intricate relationship between acetate metabolism, epigenetic programming, and immune cell function. Its specificity for ACSS2 allows researchers to ask targeted questions about the role of this metabolic pathway in health and disease. From modulating the anti-tumor immune response to exploring new therapeutic strategies for chronic inflammation, the applications of **CAY10654** are poised to significantly advance our understanding of immunometabolism.

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